

Proper handling and storage procedures for 3-Methoxy-4-nitrophenol

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-Methoxy-4-nitrophenol

Cat. No.: B113588

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Application Notes and Protocols for 3-Methoxy-4-nitrophenol

Version: 1.0

Introduction

3-Methoxy-4-nitrophenol is an organic compound commonly used as an intermediate in the synthesis of dyes and pharmaceuticals.^{[1][2]} This document provides detailed procedures for the proper handling and storage of **3-Methoxy-4-nitrophenol** to ensure the safety of laboratory personnel and maintain the integrity of the compound. Researchers, scientists, and drug development professionals should adhere to these guidelines to minimize risks associated with this chemical.

Chemical and Physical Properties

3-Methoxy-4-nitrophenol is a yellow crystalline solid.^[1] It is important to be aware of its fundamental properties to handle it safely.

Property	Value	Source
CAS Number	16292-95-8	[1][3][4]
Molecular Formula	C ₇ H ₇ NO ₄	[1][3]
Molecular Weight	169.13 g/mol	[3]
Appearance	Yellow crystalline solid	[1]
Storage Temperature	Room Temperature	[4][5]


Safety and Hazard Information

3-Methoxy-4-nitrophenol is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

Hazard Class	GHS Classification	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[3]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin[3]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[3]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation[3]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled[3]
Specific target organ toxicity, single exposure	Category 3	H335: May cause respiratory irritation[3]

Signal Word: Warning[4][5]

Pictograms:

 alt text

Experimental Protocols

Before handling **3-Methoxy-4-nitrophenol**, all personnel must be equipped with the appropriate PPE.

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Body Protection: A lab coat or chemical-resistant apron.
- Respiratory Protection: Use in a well-ventilated area or under a chemical fume hood. If dust is generated, a NIOSH-approved respirator for dusts may be necessary.

Adherence to the following handling procedures is mandatory to prevent exposure and contamination.

- Preparation:
 - Ensure the work area is clean and uncluttered.
 - Verify that a safety shower and eyewash station are readily accessible.
 - Read the Safety Data Sheet (SDS) thoroughly before starting any work.
- Dispensing and Weighing:
 - Conduct all dispensing and weighing of the solid compound within a chemical fume hood to avoid inhalation of dust particles.
 - Use a spatula or other appropriate tool to transfer the solid. Avoid creating dust.
 - Close the container tightly immediately after use.
- Solution Preparation:
 - When dissolving the solid, add it slowly to the solvent to avoid splashing.
 - If heating is required, use a water bath or heating mantle with temperature control. Avoid open flames.

- Post-Handling:
 - Wash hands thoroughly with soap and water after handling the chemical, even if gloves were worn.
 - Decontaminate all surfaces and equipment that came into contact with the chemical.
 - Remove and properly dispose of contaminated PPE.

Proper storage is crucial for maintaining the chemical's stability and preventing accidents.

- General Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[6\]](#)[\[7\]](#)
 - The recommended storage temperature is room temperature.[\[4\]](#)[\[5\]](#)
- Incompatible Materials:
 - Store away from strong oxidizing agents and strong bases.[\[8\]](#)
- Labeling:
 - Ensure all containers are clearly labeled with the chemical name, CAS number, and appropriate hazard warnings.

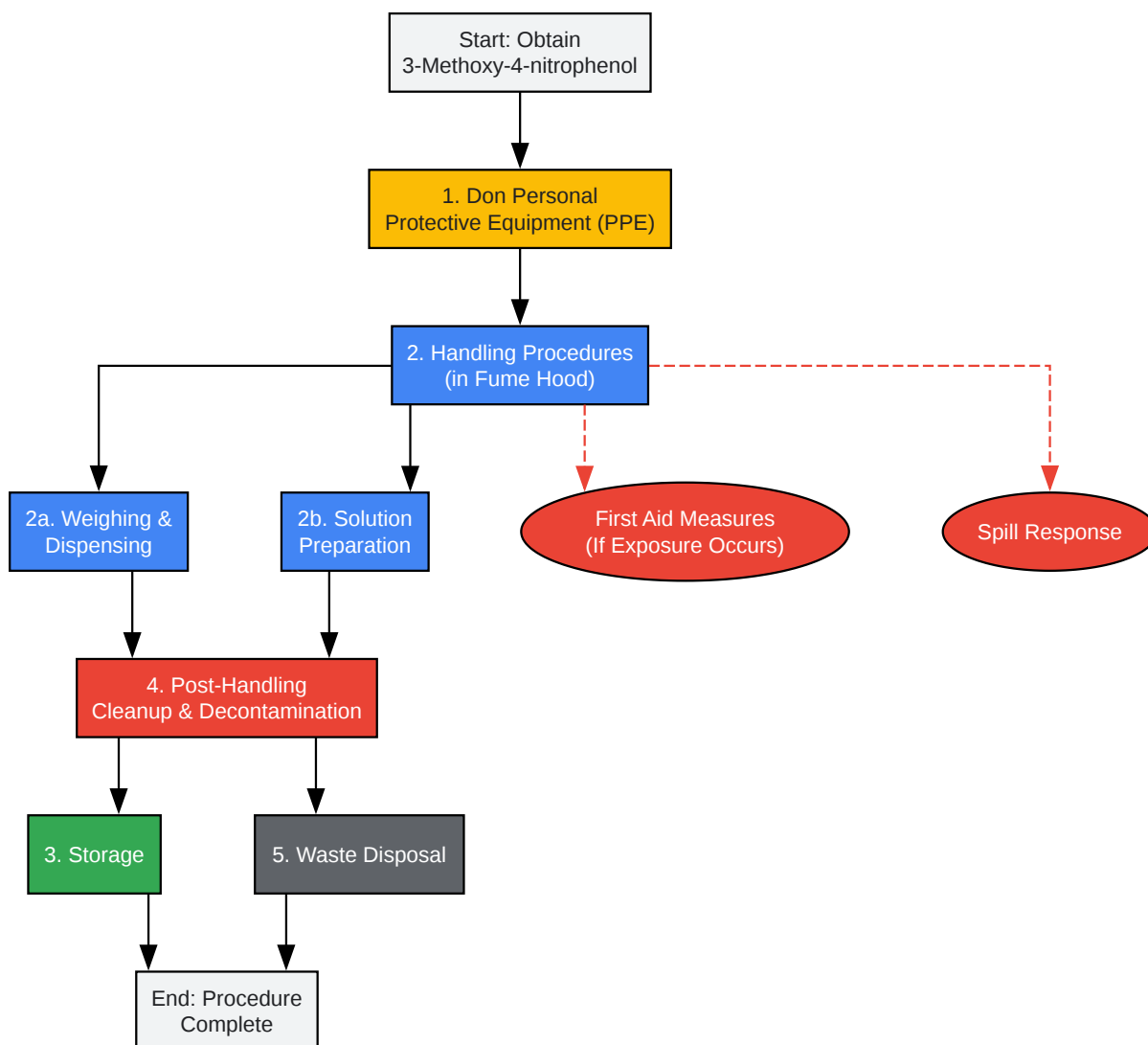
In case of exposure, follow these first aid protocols immediately.

Exposure Route	First Aid Procedure
Ingestion	IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.[6][8] Rinse mouth.[8]
Skin Contact	IF ON SKIN: Wash with plenty of soap and water.[6][8] If skin irritation occurs, get medical advice/attention.[8] Take off contaminated clothing and wash it before reuse.[7]
Eye Contact	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[8] If eye irritation persists, get medical advice/attention.[8]
Inhalation	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[7][8] Call a POISON CENTER or doctor/physician if you feel unwell.[8]

- Spill Response:
 - In case of a small spill, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal.
 - For larger spills, evacuate the area and contact the appropriate environmental health and safety department.
- Waste Disposal:
 - Dispose of waste in accordance with local, state, and federal regulations. Do not dispose of down the drain or in regular trash.

Visualization of Workflow

The following diagram illustrates the logical workflow for the safe handling and storage of **3-Methoxy-4-nitrophenol**.



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Caption: Safe Handling and Storage Workflow for **3-Methoxy-4-nitrophenol**.

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